Technical Support Center: Rhodinol Stability & Storage Guide

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Compound of Interest

Compound Name:	*Rhodinol*
CAS No.:	*6812-78-8*
Cat. No.:	*B1218433*

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Executive Summary: The Nature of the Beast

Rhodinol is not a single molecule but a defined mixture of monoterpene alcohols, primarily

-citronellol and geraniol, derived from geranium or citronella oil. Its value lies in its specific rosy-floral profile. However, its chemical structure—specifically the allylic double bonds—makes it inherently unstable.

The Enemy: Autoxidation. When exposed to atmospheric oxygen, the allylic positions in geraniol and citronellol undergo radical-chain oxidation. This forms hydroperoxides, which are odorless but dangerous precursors. These rapidly decompose into aldehydes (citral, citronellal) and epoxides, destroying the olfactory profile and altering chemical purity.

Troubleshooting Hub: Diagnosing Degradation

Use this section to identify if your current stock is compromised.

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Symptom	Diagnosis	The Mechanism (Causality)	Action Required
Sharp, metallic, or "bug-spray" odor	Aldehyde Formation	Hydroperoxides have decomposed into Citral or Citronellal.	Perform Rescue Protocol (Bisulfite Wash).
Viscosity increase / Gummy residue	Polymerization	Peroxides initiate radical polymerization of the alkene chain.	Irreversible. Distill to recover monomer or discard.
Yellow discoloration	Advanced Oxidation	Formation of conjugated diketones or quinone-like structures.	Distill or Discard. Purity likely <90%.
New peaks on GC/HPLC (approx +14-16 mass units)	Epoxidation	Oxygen insertion across the double bond (2,3-epoxygeraniol).	Check Purity. If >5%, repurify.
Cap liner dissolved / sticky	Solvent Leaching	Terpenes are excellent solvents and attack low-density polyethylene (LDPE) or rubber.	Replace Cap immediately with PTFE-lined phenolic cap.

Visualization: The Degradation Pathway

Understanding where the molecule breaks is key to preventing it. The diagram below illustrates the flow from a pristine molecule to a degraded soup of allergens and off-notes.

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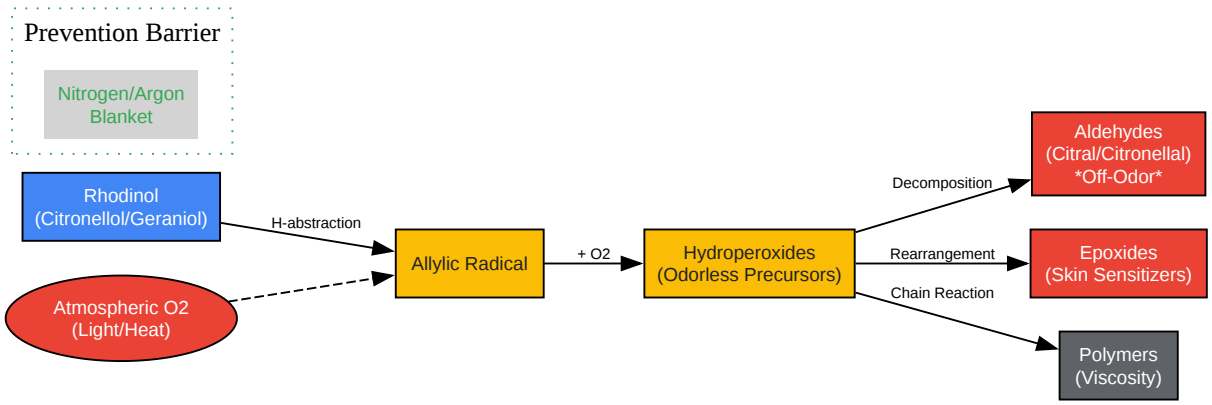

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Figure 1: The autoxidation cascade of **Rhodinol**. Note that the primary degradation products (Aldehydes) are responsible for the sharp off-odors, while Epoxides are silent skin sensitizers.

Standard Operating Procedure (SOP): Storage & Handling

Do not rely on the supplier's original packaging for long-term storage once opened.

A. The "Golden Rules" of Storage

- Headspace Management (Critical):
  - Why? The air in the empty part of the bottle contains enough oxygen to degrade the entire lot.
  - Protocol: After every use, flush the headspace with Argon or Nitrogen for 10-15 seconds. Argon is heavier than air and forms a better "blanket" than Nitrogen.
- Container Material:
  - Glass: Amber borosilicate glass is mandatory to block UV light (which catalyzes radical formation).

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- Cap Liners: Use PTFE (Teflon) faced liners.[1]
- Avoid: Plain Polyethylene (PE) cones or rubber liners. Terpenes will swell these plastics, causing the seal to fail and allowing oxygen ingress [1].

- Temperature:
  - Store at 4°C to 15°C.
  - Caution: If storing in a fridge, bring to room temperature before opening to prevent water condensation. Water promotes acid-catalyzed hydration of the double bond.

B. Antioxidant Stabilization

For research stocks that will be opened frequently, adding an antioxidant is a proactive defense.

- Recommended:

  -Tocopherol (Vitamin E) at 0.1% - 0.5%.

- Why? It acts as a radical scavenger, sacrificing itself to stop the chain reaction before it attacks the **Rhodinol** [2].

- Alternative: BHT (Butylated Hydroxytoluene) is effective but less "clean-label" friendly for cosmetic applications.

Emergency Rescue Protocol: Purification

If your **Rhodinol** smells sharp (aldehydic) or tests positive for peroxides, use this protocol to salvage the material.

Prerequisites:

- Separatory funnel[2]

- Sodium Bisulfite (

) saturated solution[2]

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- Quantofix® Peroxide Test Strips[3]

Workflow: The "Bisulfite Wash"

This method selectively removes the aldehydes (degradation products) while leaving the alcohol (**Rhodinol**) intact.

- Peroxide Check:
  - Test the liquid with a peroxide strip.[3][4]
  - If >100 ppm:STOP. High peroxide levels are an explosion hazard during distillation.[5] Proceed to Step 3 (Ferrous Sulfate wash) immediately.
  - If <100 ppm: Proceed to Step 2.
- Aldehyde Removal (The Smell Fix):
  - Mix **Rhodinol** with an equal volume of Saturated Sodium Bisulfite solution.
  - Shake vigorously in a separatory funnel for 2-3 minutes.
  - Mechanism:[6][7][8] Bisulfite forms a water-soluble adduct with aldehydes (citral/citronellal) but not with alcohols [3].
  - Allow layers to separate.[2][9] The aldehydes are now trapped in the bottom (aqueous) layer.
  - Drain and discard the aqueous layer.
- Peroxide Removal (The Safety Fix):
  - Wash the organic layer (**Rhodinol**) with 10% Ferrous Sulfate (

) solution (slightly acidified with

).
  - Mechanism:[6][7][8]

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reduces hydroperoxides to alcohols, neutralizing the explosion risk [4].

  - Note: This reaction is exothermic. Cool if necessary.

- Final Polish:
  - Wash with brine (saturated NaCl) to remove trapped water.
  - Dry over Anhydrous Magnesium Sulfate (

).
  - Filter.[9] The resulting liquid should smell clean and rosy, lacking the metallic "bug spray" note.

Decision Tree: Storage Workflow

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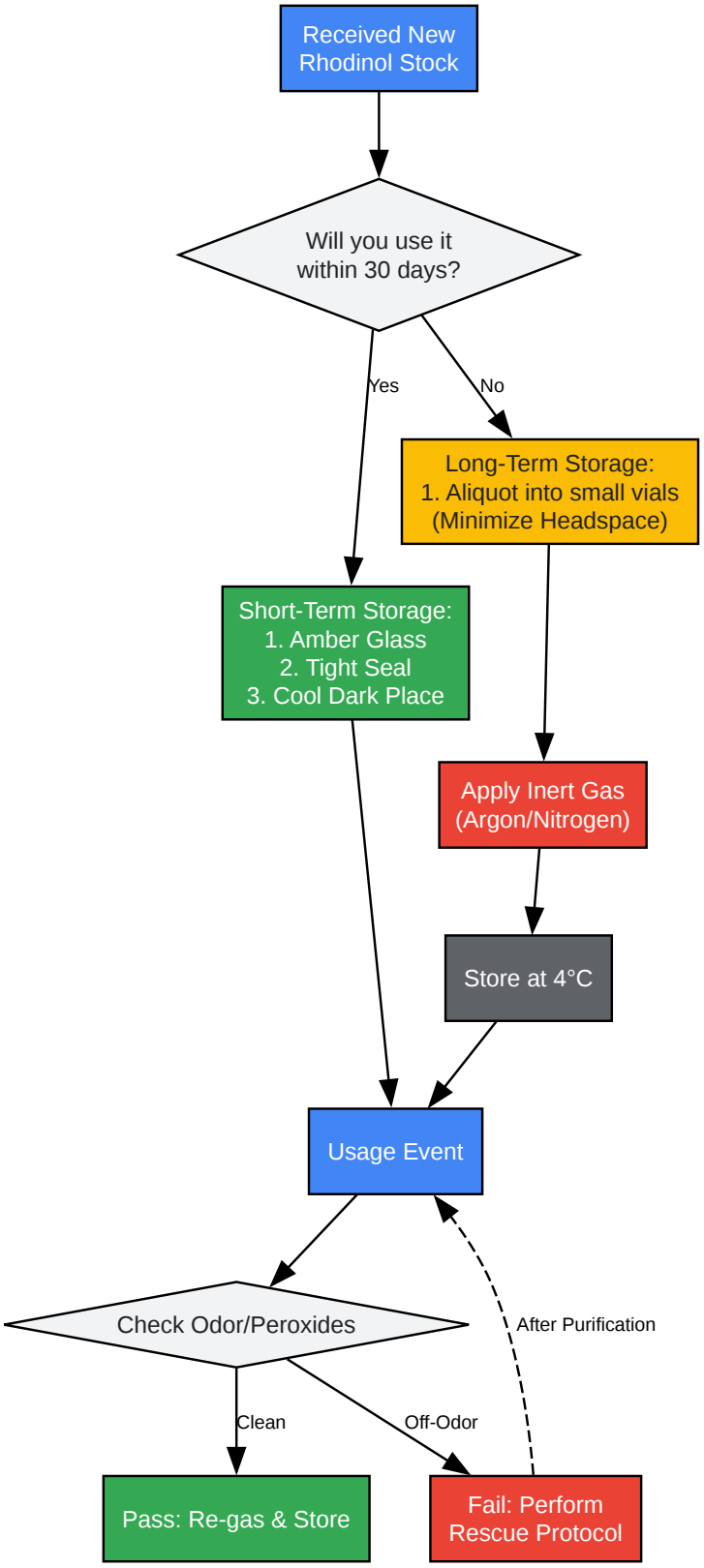

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Figure 2: Decision matrix for handling incoming **Rhodinol** stocks to maximize shelf-life.

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